

Pentaerythritol tetraacetate CAS number 597-71-7

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Compound of Interest

Compound Name: Pentaerythritol tetraacetate

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Pentaerythritol Tetraacetate: A Technical Guide

CAS Number: 597-71-7

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Pentaerythritol tetraacetate (CAS 597-71-7), also known as Normosterol, is a tetraester of pentaerythritol and acetic acid.[1][2][3][4] It is a white to off-white crystalline powder with a wide range of applications, primarily in the cosmetics and personal care industries as a skin-conditioning agent and emollient.[2][5] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis and purification methods, and current applications, with a focus on information relevant to researchers and professionals in drug development.

Physicochemical Properties

Pentaerythritol tetraacetate is a stable compound under normal conditions.[6] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Pentaerythritol Tetraacetate**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₀ O ₈	[3][7]
Molecular Weight	304.29 g/mol	[3][7]
IUPAC Name	[3-(acetyloxy)-2,2-bis(acetyloxymethyl)propyl] acetate	[3]
Synonyms	Normosterol, Pentaerythrityl Tetraacetate, Tetraacetyl pentestriol, Normo-level, TAPE	[3][7]
Appearance	White to off-white crystalline powder	[2]
Melting Point	78-83 °C	[2]
Boiling Point	325 °C	[2]
Density	1.273 g/cm ³ (estimate)	[2]
Solubility	Insoluble in water. Soluble in oils and esters.	[5][8]

Synthesis and Purification

Pentaerythritol tetraacetate can be synthesized through the esterification of pentaerythritol with an excess of acetic acid or acetic anhydride.[9][10] The reaction is typically catalyzed by an acid.

Synthesis Experimental Protocol

A common method for the preparation of **pentaerythritol tetraacetate** involves the reaction of pentaerythritol with an excess of acetic anhydride in the presence of a catalyst.

Materials:

- Pentaerythritol

- Acetic anhydride (5 to 7 molar equivalents to pentaerythritol)[9]
- Catalyst (e.g., a mixture of sulfuric acid and oleum, or phosphoric acid/phosphoric anhydride) [9]
- Cold water
- Ethanol (95%)

Procedure:

- To a reaction flask, add the acetic anhydride and the catalyst (1 to 6% by weight, based on the anhydride).[9]
- Heat the mixture gently.
- Slowly add finely divided pentaerythritol to the heated mixture with continuous stirring.[9]
- Maintain the reaction temperature and continue stirring until the reaction is complete (monitoring by techniques like TLC may be necessary).
- After the reaction is complete, pour the reaction mixture into cold water to precipitate the crude **pentaerythritol tetraacetate**. [9]
- Filter the precipitate and wash with cold water to remove excess acid.

Purification Experimental Protocol

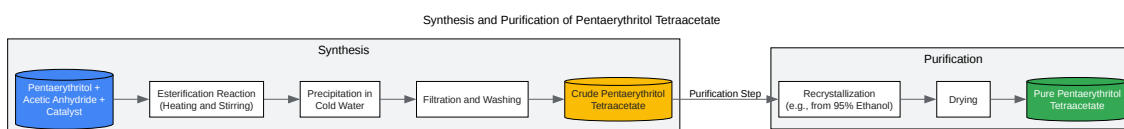
The crude product from the synthesis can be purified by recrystallization.

Procedure:

- The crude **pentaerythritol tetraacetate** can be crystallized from hot water. The crystals are then leached with cold water until the odor of acetic acid is no longer detectable.[1][2]
- Alternatively, the crude product can be dissolved in chloroform, washed with saturated sodium bicarbonate solution, and then with water. The organic layer is dried over anhydrous

calcium chloride, and the solvent is evaporated. The resulting solid is then recrystallized from 95% ethanol.[1][2]

A schematic of the synthesis and purification workflow is presented in Figure 1.



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Caption: Workflow for the synthesis and purification of **Pentaerythritol Tetraacetate**.

Applications

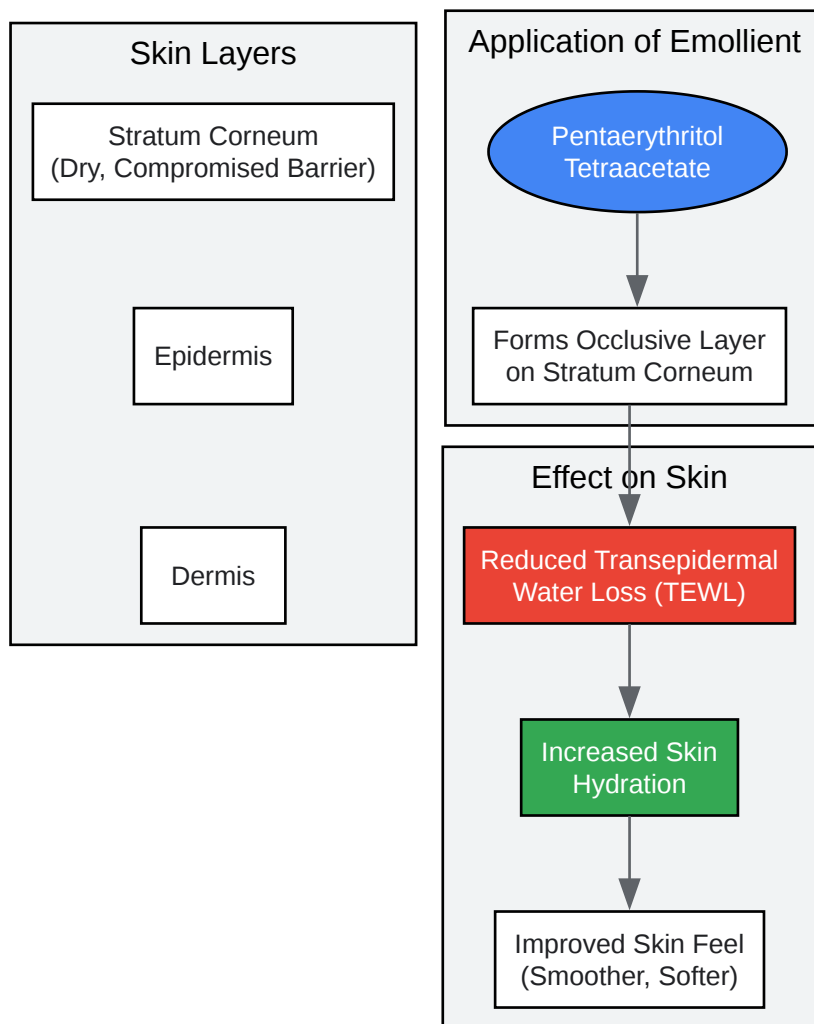
The primary application of **pentaerythritol tetraacetate** is in the cosmetic and personal care industry.

Cosmetic and Personal Care Applications

Pentaerythritol tetraacetate is utilized as a skin-conditioning agent and emollient.[2][5] Its mechanism of action in this context is primarily physical. When applied to the skin, it forms a thin, non-greasy, occlusive layer. This barrier helps to reduce transepidermal water loss (TEWL), thereby increasing skin hydration and promoting a smoother, softer skin feel.[11] This property makes it a valuable ingredient in moisturizers, lotions, and other skincare products aimed at improving skin barrier function.[11]

The conceptual mechanism of its emollient action is depicted in Figure 2.

Conceptual Mechanism of Emollient Action

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Caption: Conceptual diagram of **Pentaerythritol Tetraacetate**'s emollient action on the skin.

Potential in Drug Development

While direct applications of **pentaerythritol tetraacetate** as an active pharmaceutical ingredient (API) are not well-documented, its properties as an emollient and film-forming agent

could be relevant in topical drug delivery systems. It could potentially be used as an excipient in dermatological formulations to:

- Enhance the spreadability and texture of creams and ointments.
- Provide an occlusive barrier to improve the penetration of an API.
- Contribute to the overall stability of a topical formulation.

It is important to note that its parent alcohol, pentaerythritol, has been investigated in co-processed excipients for solid dispersion to enhance the solubility and dissolution of poorly water-soluble drugs. However, similar studies specifically utilizing **pentaerythritol tetraacetate** are not readily available.

Safety and Toxicology

Pentaerythritol tetraacetate is considered to have low toxicity. The oral LD50 in mice is reported to be 3500 mg/kg, indicating it is moderately toxic by ingestion.[2] The Cosmetic Ingredient Review (CIR) Expert Panel has reviewed the safety of pentaerythritol tetraesters, including **pentaerythritol tetraacetate**, and concluded that they are safe as used in cosmetic formulations.[12][13]

Standard handling procedures, such as avoiding dust formation and using personal protective equipment, are recommended when working with the powdered form of this chemical.[6]

Conclusion

Pentaerythritol tetraacetate is a well-characterized compound with established applications in the cosmetics industry as a skin-conditioning agent. Its synthesis and purification are straightforward, and it possesses a favorable safety profile for topical use. While its direct role in drug development is not currently prominent, its physicochemical properties suggest potential as an excipient in topical pharmaceutical formulations. Further research into its compatibility with various APIs and its influence on drug delivery could unveil new opportunities for this versatile molecule.

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